

Proper Disposal Procedures for Tribehenin in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Tribehenin
CAS No.:	18641-57-1
Cat. No.:	B125710

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This document provides essential safety and logistical information for the proper disposal of **tribehenin** in a research environment. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard environmental regulations.

Safety and Handling Precautions

Tribehenin is generally not considered a hazardous substance; however, adherence to good laboratory practices is essential.^{[1][2]}

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including safety glasses and gloves, when handling **tribehenin**.
- Ventilation: Ensure adequate ventilation in the handling area.^[1]
- Spill Management: In the event of a spill, prevent further leakage if it is safe to do so. For small spills, use a solid adsorbent material to absorb the **tribehenin**, then shovel the mixture into a disposable container.^[1] Clean the affected area with detergent.^[1]

Disposal Protocol

The primary method for the disposal of **tribehenin** is to follow local, state, and federal regulations. Do not discharge into sewers or waterways.[1]

Step-by-Step Disposal Procedure:

- **Containerization:** Place waste **tribehenin** into a clearly labeled, sealed container. Ensure the container is compatible with the chemical.
- **Labeling:** Label the waste container as "Non-hazardous Chemical Waste" and include "**Tribehenin**" on the label. Accurate labeling is crucial for proper waste management.[3]
- **Storage:** Store the sealed waste container in a designated, well-ventilated waste accumulation area, away from incompatible materials such as strong oxidizers.[1][2]
- **Waste Collection:** Arrange for collection by your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.

Quantitative Data

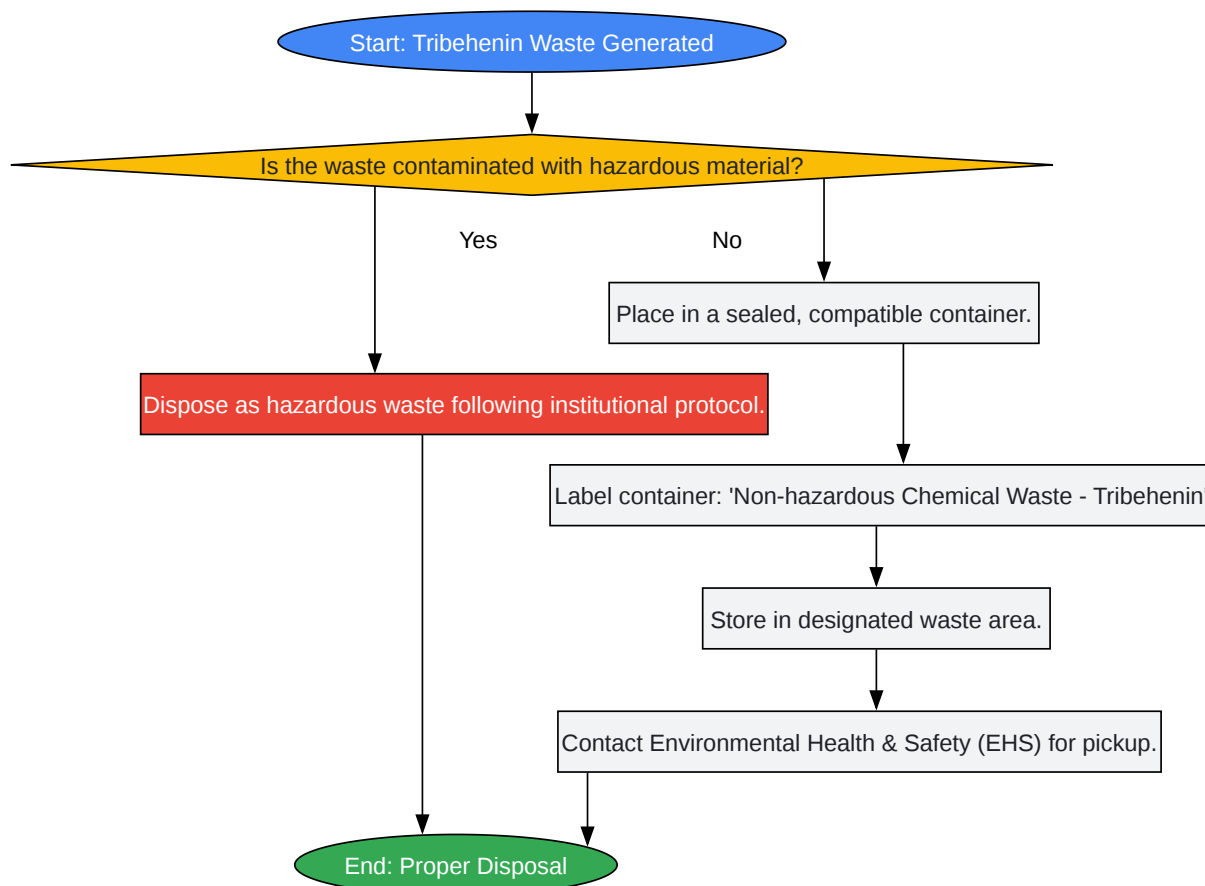
The following table summarizes key physical properties of **tribehenin**.

Property	Value
Flash Point	> 599°F (>315°C)[1]
Melting Point	140-149°F (60-65°C)[4]

Note: No occupational exposure limits have been established for **tribehenin**. [2]

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **tribehenin**.



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Caption: Workflow for **Tribehenin** Disposal.

Environmental and Regulatory Information

- Ecotoxicity: **Tribehenin** is not known to be hazardous to the environment and is considered biodegradable and not persistent.[1]
- Regulatory Status: **Tribehenin** is not classified as a dangerous substance according to the Globally Harmonized System (GHS) and is not regulated for transport by the Department of Transportation (DOT) in the USA or the International Maritime Dangerous Goods (IMDG) code.[1] It is also not listed under SARA 313 or California Proposition 65.[2]

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